

A Comprehensive Technical Guide to the Thermodynamic Properties of Holmium Metal

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Compound of Interest

Compound Name: *Holmium*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **holmium** metal. The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, simulation, and experimental design. This document presents quantitative data in structured tables, details common experimental methodologies for determining these properties, and includes a visualization of the relationships between key thermodynamic parameters.

Core Thermodynamic Properties of Holmium Metal

Holmium (Ho), a rare-earth element with atomic number 67, exhibits unique magnetic and thermal properties that are of significant interest in various scientific and technological fields. A thorough understanding of its thermodynamic behavior is crucial for its application in nuclear reactors, high-strength magnets, and specialized laser technologies.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of **holmium** metal compiled from various scientific sources.

Property	Value	Units	Citations
Melting Point	1472 - 1474	°C	[1] [2]
1745 - 1747	K	[1] [2]	
Boiling Point	2700 - 2727	°C	[1] [3] [4]
2973 - 3000	K	[1] [3] [4]	
Density (at 20°C)	8.79 - 8.80	g/cm ³	[1] [5]
Molar Heat Capacity	27.15	J/(mol·K)	[3] [6]
Specific Heat Capacity	165	J/(kg·K)	[1] [7]
0.16	J/(g·K)	[8] [9]	

Property	Value	Units	Citations
Enthalpy of Fusion	12.2 - 17.0	kJ/mol	[3] [6] [8] [10] [11]
Enthalpy of Vaporization	241 - 303	kJ/mol	[3] [5] [8] [12]
Thermal Conductivity (at r.t.)	16.0 - 16.2	W/(m·K)	[2] [6] [12] [13] [14]
Coefficient of Thermal Expansion (at r.t.)	9.8 x 10 ⁻⁶ - 11.2 x 10 ⁻⁶	K ⁻¹	[2] [3] [5] [6] [12]

Experimental Protocols for Thermodynamic Property Measurement

Precise determination of the thermodynamic properties of metals like **holmium** requires sophisticated experimental techniques. The following sections outline the general methodologies employed for these measurements.

Measurement of Specific Heat

The specific heat of a metal is typically determined using calorimetry.

Methodology: Calorimetry

- **Sample Preparation:** A precisely weighed sample of high-purity **holmium** metal is prepared.
- **Heating:** The **holmium** sample is heated to a known, uniform temperature, often in a furnace or a boiling water bath.^[15]
- **Calorimeter Setup:** A calorimeter, an insulated container, is filled with a known mass of a liquid with a well-characterized specific heat, such as water. The initial temperature of the liquid is recorded.^{[15][16]}
- **Heat Transfer:** The heated **holmium** sample is quickly transferred to the calorimeter.^[15] The calorimeter is sealed to minimize heat loss to the surroundings.
- **Equilibrium:** The mixture is gently stirred until thermal equilibrium is reached, at which point the final temperature is recorded.^[15]
- **Calculation:** The specific heat of **holmium** is calculated based on the principle of conservation of energy, where the heat lost by the metal is equal to the heat gained by the water and the calorimeter. The formula used is:

$$m_{\text{metal}} \times c_{\text{metal}} \times (T_{\text{initial,metal}} - T_{\text{final}}) = (m_{\text{water}} \times c_{\text{water}} + C_{\text{calorimeter}}) \times (T_{\text{final}} - T_{\text{initial,water}})$$

where m is mass, c is specific heat, T is temperature, and $C_{\text{calorimeter}}$ is the heat capacity of the calorimeter.^[16]

A study on the specific heat of **holmium** metal at very low temperatures (0.38 to 4.2 K) utilized a specialized cryostat and measurement techniques sensitive to the small heat capacities at these temperatures. The specific heat was found to be a combination of lattice, electronic, and nuclear contributions.^[17]

Measurement of Thermal Conductivity

Several methods are available for measuring the thermal conductivity of metals, including steady-state and transient techniques.

Methodology: Guarded Hot Plate Method (Steady-State)

- **Sample Preparation:** A flat, uniform sample of **holmium** metal with a known thickness and cross-sectional area is prepared.
- **Apparatus:** The sample is placed between a main heater and a cold plate, with a guard heater surrounding the main heater to prevent radial heat losses.[\[18\]](#)[\[19\]](#)
- **Temperature Gradient:** A known temperature gradient is established across the sample by controlling the power to the main heater and the temperature of the cold plate.[\[19\]](#)
- **Steady State:** The system is allowed to reach a steady state, where the temperatures at all points are constant over time.
- **Measurement:** The temperature difference across the sample is measured using thermocouples, and the power input to the main heater is recorded.
- **Calculation:** The thermal conductivity (k) is calculated using Fourier's law of heat conduction:

$$k = (Q \times d) / (A \times \Delta T)$$

where Q is the heat flow rate, d is the sample thickness, A is the cross-sectional area, and ΔT is the temperature difference across the sample.[\[20\]](#)

Other methods like the laser flash method can also be used, which measures thermal diffusivity, from which thermal conductivity can be calculated if the specific heat and density are known.[\[19\]](#)[\[21\]](#)

Measurement of Thermal Expansion

The coefficient of thermal expansion is determined by measuring the change in a material's dimensions with a change in temperature.

Methodology: Dilatometry

- **Sample Preparation:** A rod or strip of **holmium** metal with a known initial length is prepared.

- Apparatus: The sample is placed in a dilatometer, an instrument that can precisely measure small changes in length.[22] The dilatometer can be of various types, including mechanical, optical, or capacitance-based systems.[22]
- Heating: The sample is heated in a controlled manner, and its temperature is continuously monitored.
- Length Measurement: The change in the length of the sample is measured as a function of temperature.[23]
- Calculation: The coefficient of linear thermal expansion (α) is calculated using the formula:

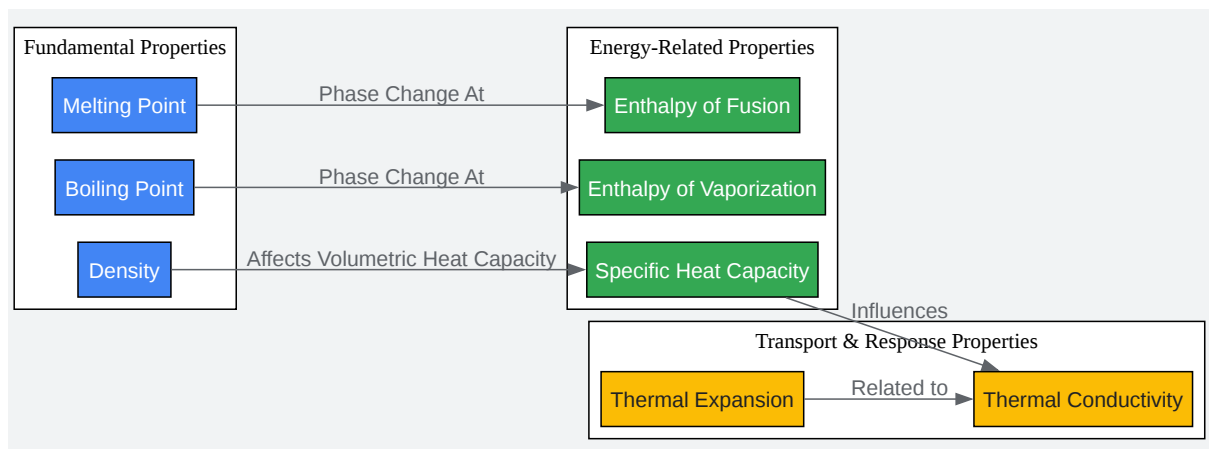
$$\alpha = (1 / L_0) \times (\Delta L / \Delta T)$$

where L_0 is the initial length, ΔL is the change in length, and ΔT is the change in temperature.[23]

Strain gauge techniques can also be employed to measure the thermal expansion of materials by bonding a strain gauge to the sample and measuring the strain induced by temperature changes.[24]

Interrelation of Thermodynamic Properties

The thermodynamic properties of a material are interconnected. For instance, specific heat is a measure of the energy required to raise the temperature of a substance, which is related to its internal energy and enthalpy. Thermal conductivity describes the transport of this thermal energy. Thermal expansion is the material's dimensional response to changes in temperature and is related to the anharmonicity of the interatomic potential.



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Caption: Interrelationships between key thermodynamic properties of **Holmium**.

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